

Safety First: Hazard Profile & Personal Protective Equipment (PPE)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3'-Methylacetophenone

Cat. No.: B052093

[Get Quote](#)

Before handling or disposing of **3'-Methylacetophenone**, it is imperative to be aware of its hazards and to use appropriate Personal Protective Equipment (PPE). The substance is a combustible liquid and vapor.[3][4] Key safety precautions include keeping it away from heat, sparks, open flames, and hot surfaces.[1][5]

Essential PPE includes:

- Eye/Face Protection: Wear tight-sealing safety goggles or a face shield.[6]
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[6][7]
- Respiratory Protection: Use only outdoors or in a well-ventilated area. If vapors or mists are generated, respiratory protection may be required.[1][7]

Properties of 3'-Methylacetophenone

A summary of the key quantitative data for **3'-Methylacetophenone** is provided below for easy reference.

Property	Value	Source
CAS Number	585-74-0	[1][6]
Molecular Formula	C ₉ H ₁₀ O	[2]
Molecular Weight	134.18 g/mol	
Appearance	Clear light yellow liquid	[2]
Boiling Point	218 - 220 °C (424 - 428 °F)	[1]
Flash Point	85 °C (185 °F)	[4][6]
Density	0.986 g/mL at 25 °C	[1]
Vapor Pressure	0.221 mm Hg	[2]

Step-by-Step Disposal Protocol

The primary method for disposing of **3'-Methylacetophenone** is to use a licensed and approved waste disposal contractor.[1][5][6] Never dispose of this chemical down the drain.[6][7]

Methodology for Waste Handling and Disposal:

- Waste Segregation:
 - Designate a specific, clearly marked waste container for **3'-Methylacetophenone** and other similar non-halogenated organic solvents.
 - Do not mix with other waste types, especially incompatible materials like strong acids, strong bases, or strong oxidizing agents.[6]
- Containerization:
 - Use a suitable, properly labeled, and tightly closed container for collecting the waste.[3][6] The container should be made of a material compatible with aromatic ketones.
 - Leave chemicals in their original containers if possible and when appropriate for waste collection.[1]

- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**3'-Methylacetophenone**," and any associated hazard symbols (e.g., Combustible, Harmful).
- Storage Pending Disposal:
 - Store the sealed waste container in a cool, dry, and well-ventilated area designated for hazardous waste.[\[1\]](#)[\[6\]](#)
 - The storage area must be away from heat, sparks, and any sources of ignition.[\[3\]](#)[\[6\]](#)
- Final Disposal:
 - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste management company.
 - Waste disposal must be conducted in accordance with all applicable local, regional, and national laws and regulations.[\[1\]](#)[\[8\]](#) Chemical waste generators are responsible for ensuring complete and accurate classification of the waste.[\[6\]](#)[\[7\]](#)

Spill Management Protocol

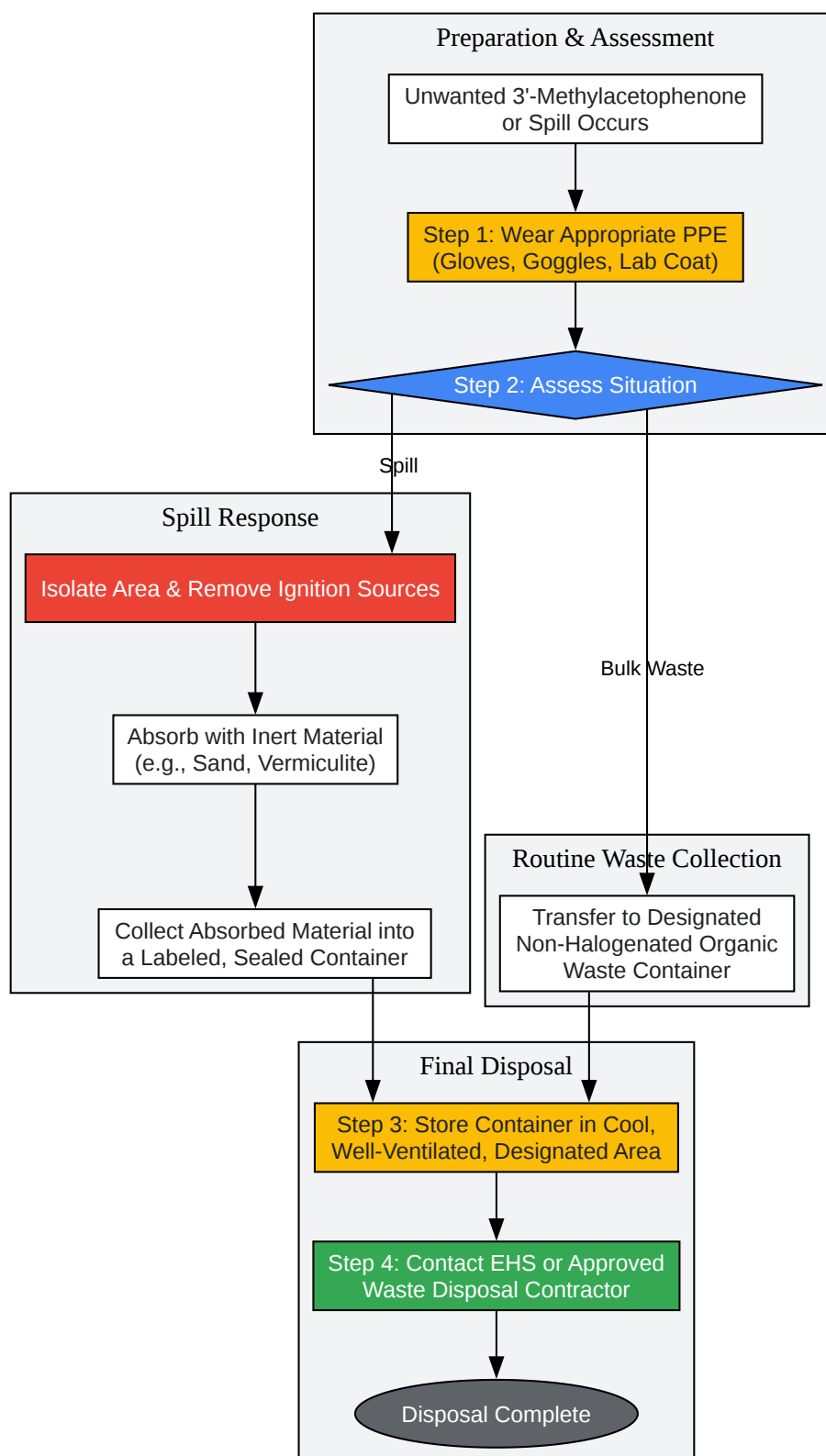
In the event of a spill, immediate and safe cleanup is required to minimize exposure and environmental contamination.

- Ensure Safety:
 - Remove all sources of ignition from the area immediately.[\[3\]](#)[\[6\]](#)
 - Ensure adequate ventilation.[\[1\]](#)[\[8\]](#)
 - Evacuate non-essential personnel from the danger area.[\[1\]](#)
- Contain the Spill:
 - Wear the appropriate PPE as described above.

- For liquid spills, use an inert absorbent material such as sand, vermiculite, or commercial sorbents to contain and soak up the chemical.^{[3][7]} Cover drains to prevent the product from entering them.^[1]
- Cleanup and Collection:
 - Carefully sweep or shovel the absorbed material into a suitable, sealable container for disposal.^[6]
 - Clean the affected area thoroughly.
- Disposal of Spill Debris:
 - Label the container with the contents (e.g., "Waste **3'-Methylacetophenone** with absorbent material") and handle it as hazardous waste.
 - Dispose of the container and its contents according to the final disposal procedure outlined above.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **3'-Methylacetophenone** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of **3'-Methylacetophenone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. 3-Methylacetophenone - Hazardous Agents | Haz-Map [haz-map.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. 3'-Methylacetophenone | 585-74-0 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 5. 3'-Methylacetophenone | 585-74-0 | TCI AMERICA [tcichemicals.com]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Safety First: Hazard Profile & Personal Protective Equipment (PPE)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b052093#3-methylacetophenone-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com